

The Structure-Activity Relationship of BMS-741672: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: BMS-741672
CAS No.: 1386991-77-0
Cat. No.: B15606829

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BMS-741672 is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2), a key mediator in the inflammatory response.^[1] CCR2 and its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2), play a crucial role in the recruitment of monocytes and macrophages to sites of inflammation, implicating this axis in a variety of inflammatory and autoimmune diseases. This guide provides an in-depth analysis of the structure-activity relationship (SAR) of **BMS-741672**, detailing the key structural features that govern its biological activity and pharmacokinetic profile. We will explore the synthetic strategies, binding and functional data, and the underlying mechanistic principles that led to the discovery of this clinical candidate.

Core Structure and Conformational Switching

The discovery of **BMS-741672** stemmed from the optimization of a series of trisubstituted cyclohexane antagonists of CCR2. A central challenge in the development of these compounds was balancing potent biological activity and off-target selectivity with favorable oral

bioavailability. Early analogs with polar side chains showed good ion channel selectivity but poor oral absorption, while more lipophilic compounds had better bioavailability but poorer selectivity.^[2]

The key innovation in the design of **BMS-741672** was the incorporation of a "protonation-dependent conformational switching mechanism." This mechanism allows the molecule to exist in two distinct conformational states depending on the pH of its environment. In the acidic environment of the gastrointestinal tract, the tertiary amine is protonated, favoring a more polar conformation that is less permeable. However, a small population of the deprotonated, less polar conformer can readily cross the lipid membranes of the intestinal wall. Once in the bloodstream, the molecule reverts to its protonated, more polar state, which is the active conformation for CCR2 binding. This elegant solution resolved the conflicting requirements of polarity for selectivity and lipophilicity for absorption.^[2]

Structure-Activity Relationship (SAR) Insights

The SAR of the trisubstituted cyclohexane series, culminating in **BMS-741672**, is governed by several key structural elements:

- **Trisubstituted Cyclohexane Core:** This scaffold provides the rigid framework for the precise spatial orientation of the pharmacophoric groups. The all-cis stereochemistry of the substituents on the cyclohexane ring is crucial for optimal binding to CCR2.
- **C3-Acetamide Group:** The acetamide moiety at the C3 position was identified as a critical determinant of both potency and metabolic stability. Replacement of the initial sulfonamide group with an acetamide led to a significant improvement in the metabolic profile by preventing N-demethylation, a major metabolic pathway for earlier analogs.^[2]^[3]
- **γ-Lactam Moiety:** The Friedinger lactam at the C4 position is another essential feature for high-affinity binding. Modifications to this group, such as replacement with a glycnamide, were found to be detrimental to activity.^[2]
- **6-Trifluoromethylquinazoline Group:** This aromatic moiety occupies a key binding pocket within the CCR2 receptor. Structure-activity relationship studies have shown that the trifluoromethyl group at the 6-position is optimal for potency.^[3]

Data Presentation

In Vitro Activity and Physicochemical Properties

Compound	CCR2 Binding IC50 (nM)	CCR5 Binding IC50 (nM)	hERG Inhibition (%) @ 10 μ M)	PAMPA Permeability (nm/s)
BMS-741672 (7)	1.1[1]	780[1]	< 20	150
Analog 1 (n-propyl sulfone)	0.7	-	>95	300
Analog 2 (polar sulfone)	1.2	-	< 20	10
Analog 3 (sulfonamide)	1.0	1000	50	200
Analog 4 (N-methyl sulfonamide)	2.0	>10000	< 20	20

Data compiled from multiple sources.[1][2]

Functional Activity

Compound	Monocyte Chemotaxis IC50 (nM)
BMS-741672 (7)	0.67[1]
N-demethylated metabolite	~15

Data compiled from multiple sources.[1][3]

Preclinical Pharmacokinetics

Species	Oral Bioavailability (%)	Intravenous Half-life (t _{1/2} , h)
Mouse	28	-
Rat	51 ^[1]	5.1 ^[1]
Cynomolgus Monkey	46 ^[1]	3.2 ^[1]

Data compiled from multiple sources.^[1]^[2]

Experimental Protocols

CCR2 Radioligand Binding Assay

This protocol describes a competitive binding assay to determine the affinity of a test compound for the CCR2 receptor by measuring the displacement of a radiolabeled ligand.^[4]

Materials:

- Cells: Human peripheral blood mononuclear cells (PBMCs) or a cell line stably expressing human CCR2 (e.g., HT1080 cells).^[2]
- Radioligand: 125I-labeled human CCL2 (MCP-1).
- Test Compound: **BMS-741672** or other CCR2 antagonists.
- Assay Buffer: RPMI 1640 with 1% BSA.
- Wash Buffer: Cold PBS.
- Filtration Plate: 96-well filter plate (e.g., Millipore Multiscreen).
- Scintillation Counter.

Procedure:

- Cell Preparation: Harvest cells and resuspend in assay buffer to a concentration of 1 x 10⁶ cells/mL.

- Assay Setup: In a 96-well plate, add the following in triplicate:
 - 25 μ L of assay buffer (for total binding) or 1 μ M unlabeled CCL2 (for non-specific binding).
 - 25 μ L of serially diluted test compound.
 - 50 μ L of 125 I-hCCL2 at a final concentration of $\sim$ 50 pM.
 - 100 μ L of the cell suspension.
- Incubation: Incubate the plate at room temperature for 2 hours with gentle agitation.
- Filtration: Transfer the contents of the assay plate to a pre-wetted filter plate and wash the wells three times with 200 μ L of ice-cold wash buffer using a vacuum manifold.
- Quantification: Allow the filter plate to dry completely. Add 50 μ L of scintillation fluid to each well and count the radioactivity using a scintillation counter.
- Data Analysis: Subtract the non-specific binding from all other readings to obtain specific binding. Calculate the IC₅₀ value of the test compound by fitting the data to a sigmoidal dose-response curve.

Monocyte Chemotaxis Assay

This protocol measures the ability of a CCR2 antagonist to inhibit the migration of monocytic cells towards a CCL2 gradient.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Materials:

- Cells: Human monocytic cell line THP-1 or primary human monocytes.[\[5\]](#)
- Chemoattractant: Recombinant human CCL2 (MCP-1).
- Test Compound: **BMS-741672** or other CCR2 antagonists.
- Assay Medium: RPMI 1640 with 0.5% BSA.
- Migration Plate: 24-well or 96-well plate with transwell inserts (5 μ m pore size).

- Detection Reagent: Calcein-AM or other fluorescent cell viability dye.
- Fluorescence Plate Reader.

Procedure:

- Cell Preparation: Culture THP-1 cells or isolate primary monocytes. Resuspend the cells in assay medium at a concentration of 2×10^6 cells/mL.
- Compound Pre-incubation: In a separate plate, incubate the cells with various concentrations of the test compound for 30 minutes at 37°C.
- Assay Setup:
 - Add 600 μ L of assay medium containing CCL2 (at its EC50 concentration, typically 10-50 ng/mL) to the lower wells of the migration plate. For the negative control, add assay medium without CCL2.
 - Place the transwell inserts into the wells.
 - Add 100 μ L of the pre-incubated cell suspension to the upper chamber of each insert.
- Incubation: Incubate the plate at 37°C in a 5% CO2 incubator for 90 minutes to 2.5 hours.[\[5\]](#)
[\[8\]](#)
- Quantification of Migrated Cells:
 - Carefully remove the inserts.
 - Aspirate the medium from the lower chamber, add Calcein-AM, incubate for 30 minutes, and read the fluorescence at an appropriate wavelength (e.g., 485 nm excitation / 520 nm emission).
- Data Analysis: Calculate the percentage of inhibition of chemotaxis for each concentration of the test compound and determine the IC50 value.

Manual Patch-Clamp hERG Assay

This protocol outlines the manual whole-cell patch-clamp technique to assess the potential inhibitory effect of a compound on the hERG potassium channel, a critical cardiac safety endpoint.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Materials:

- Cells: HEK293 or CHO cells stably expressing the hERG channel.[\[11\]](#)
- Extracellular (Bath) Solution: Containing (in mM): NaCl 137, KCl 4, CaCl₂ 1.8, MgCl₂ 1, Glucose 10, HEPES 10; pH 7.4 with NaOH.
- Intracellular (Pipette) Solution: Containing (in mM): KCl 130, MgCl₂ 1, EGTA 5, MgATP 5, HEPES 10; pH 7.2 with KOH.
- Test Compound: **BMS-741672** or other test articles.
- Patch-Clamp Electrophysiology Rig: Including an amplifier, micromanipulator, perfusion system, and data acquisition software.

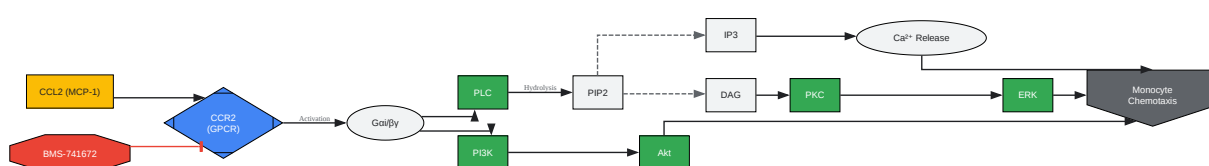
Procedure:

- Cell Plating: Plate the hERG-expressing cells onto glass coverslips at a suitable density for patch-clamping.
- Pipette Preparation: Pull glass capillaries to create micropipettes with a resistance of 2-5 MΩ when filled with the intracellular solution.
- Seal Formation and Whole-Cell Configuration:
 - Mount a coverslip in the recording chamber and perfuse with the extracellular solution at 36 ± 1 °C.[\[11\]](#)
 - Approach a single cell with the micropipette and apply gentle suction to form a high-resistance (>1 GΩ) "giga-seal."
 - Apply a brief pulse of suction to rupture the cell membrane and achieve the whole-cell recording configuration.

- Voltage Protocol and Recording:
 - Clamp the cell membrane potential at a holding potential of -80 mV.
 - Apply a depolarizing pulse to +40 mV to activate the hERG channels, followed by a repolarizing step to -50 mV to measure the tail current, which is characteristic of hERG channels.^[10]
- Compound Application: After establishing a stable baseline recording, perfuse the cell with the extracellular solution containing the test compound at various concentrations.
- Data Acquisition and Analysis: Record the hERG current before and after compound application. Measure the peak tail current amplitude at each concentration. Calculate the percentage of inhibition and determine the IC₅₀ value if a concentration-dependent block is observed.

Mandatory Visualizations

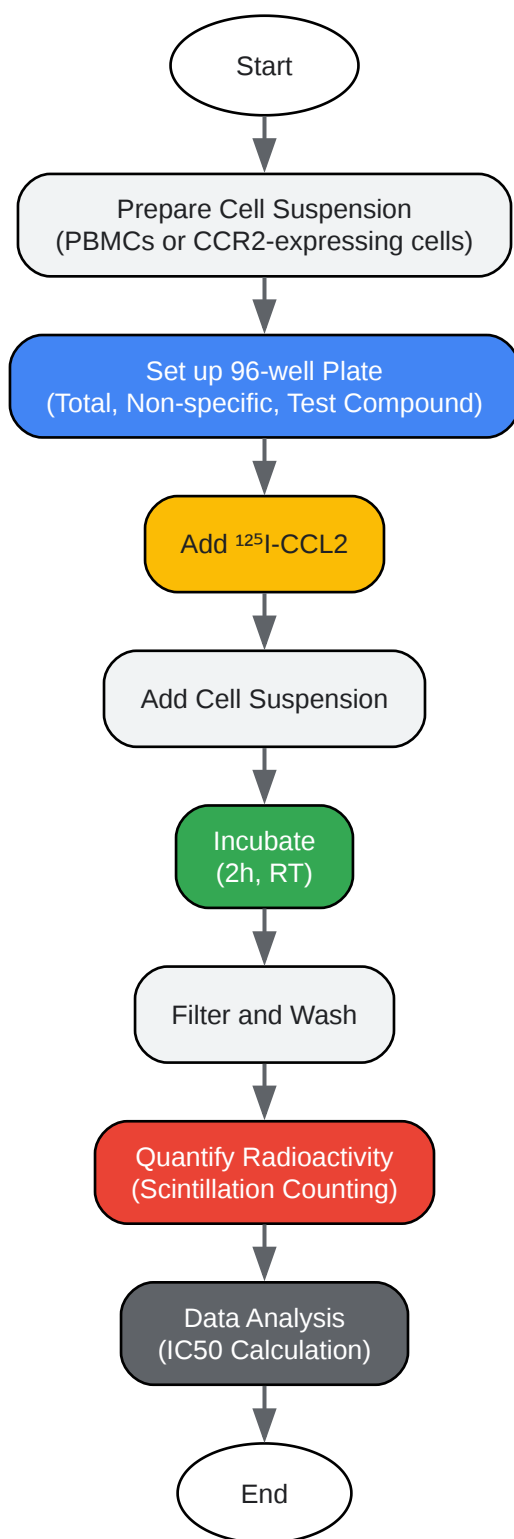
Signaling Pathway



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Caption: Simplified CCL2-CCR2 signaling pathway and the inhibitory action of **BMS-741672**.

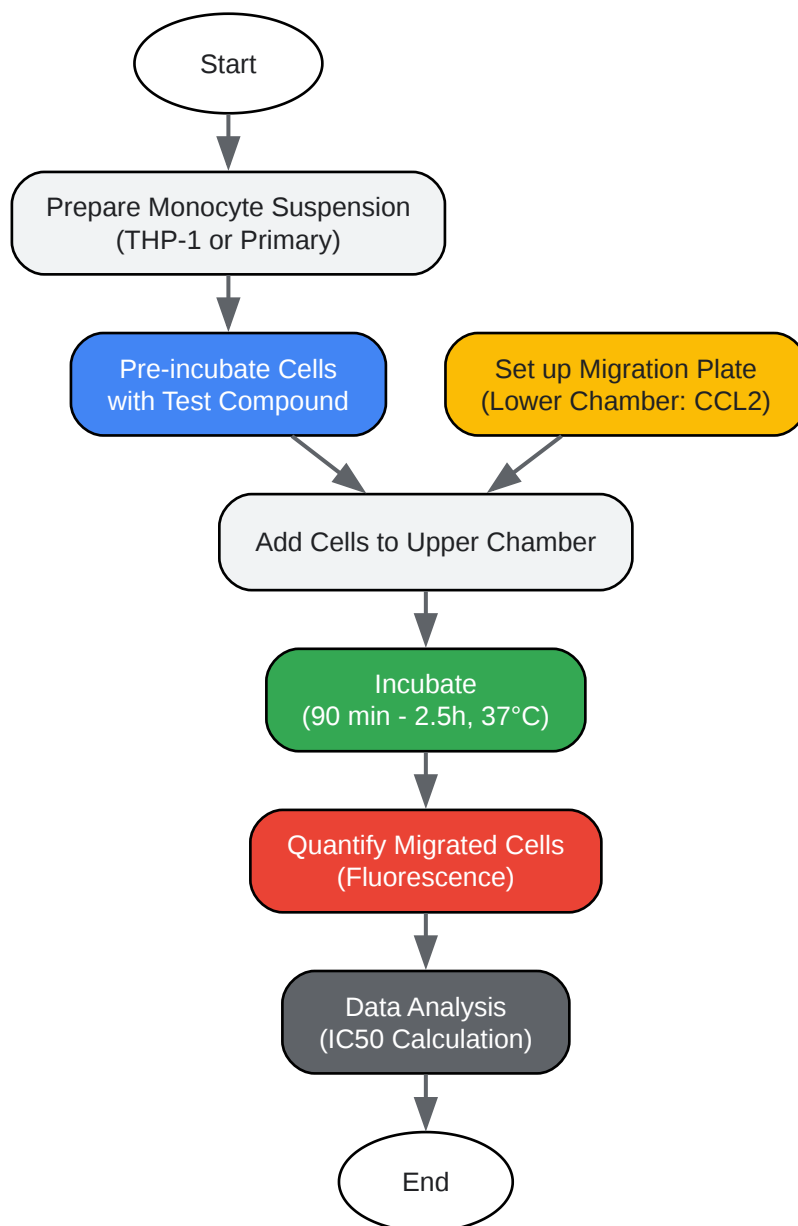
Experimental Workflow: CCR2 Radioligand Binding Assay



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Caption: Workflow for the CCR2 radioligand binding assay.

Experimental Workflow: Monocyte Chemotaxis Assay



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Caption: Workflow for the monocyte chemotaxis assay.

Conclusion

The development of **BMS-741672** exemplifies a successful, structure-guided drug discovery program that overcame significant challenges in optimizing for multiple parameters simultaneously. The innovative use of a conformational switching mechanism to balance

polarity and permeability was a key breakthrough. The detailed structure-activity relationships established for the trisubstituted cyclohexane series provide a valuable framework for the design of future CCR2 antagonists. The potent and selective in vitro and in vivo profile of **BMS-741672**, coupled with its favorable pharmacokinetic properties, established it as a promising clinical candidate for the treatment of inflammatory diseases. The experimental protocols and data presented in this guide offer a comprehensive resource for researchers in the field of chemokine receptor modulation and drug development.

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